

C.I. Direct Yellow 96: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Direct Yellow 96

Cat. No.: B1166392

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of C.I. Direct Yellow 96, a fluorescent stilbene dye. The information compiled herein is intended to support research and development activities, with a focus on its chemical properties and applications in biological staining.

Core Data and Properties

C.I. Direct Yellow 96, also known by trade names such as Solophenyl Flavine 7GFE and Direct Flavine 7GFF, is a water-soluble anionic dye.^{[1][2]} It is classified in the stilbene and triazole chemical class.^[3] Its primary applications have traditionally been in the dyeing of cellulosic materials like cotton, paper, and leather.^{[1][2][3]} However, its fluorescent properties have led to its adoption in biological research.

Physicochemical Data

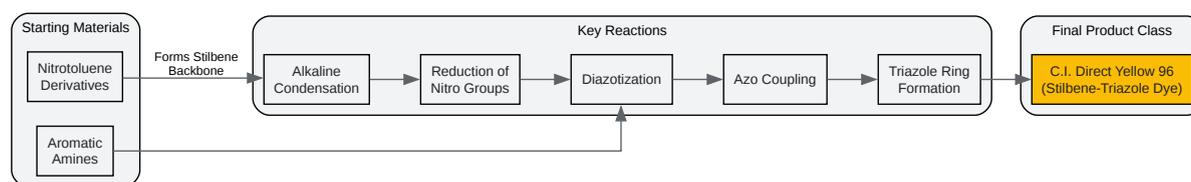
A summary of the key quantitative data for C.I. Direct Yellow 96 is presented in the table below. There is conflicting information in publicly available sources regarding the molecular formula and weight. The data presented here is the most consistently reported across major chemical suppliers for the CAS number 61725-08-4.

Property	Value	Source(s)
CAS Number	61725-08-4	[1][3]
Molecular Formula	C ₃₉ H ₃₄ N ₁₀ O ₁₃ S ₄	[1]
Molecular Weight	979.01 g/mol	[1]
Appearance	Yellow powder	[1]
Solubility	Soluble in water	[2][3]
Excitation Peak	391 nm	[4]
Emission Peak	491 nm	[4]

Synthesis and Manufacturing

A detailed, publicly available, step-by-step synthesis protocol for C.I. Direct Yellow 96 is not readily found in the reviewed scientific literature or patents. However, its chemical classification as a stilbene, triazole dye suggests a multi-step synthesis. Generally, the preparation of such dyes involves the condensation of nitrotoluene derivatives, followed by diazotization and coupling reactions to build the complex molecular structure. One source describes a general preparation method as the reaction of aniline and nitroheterocyclic compounds under basic conditions.[5]

The diagram below illustrates a conceptual pathway for the synthesis of stilbene-triazole dyes, highlighting the key chemical transformations.



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Caption: Conceptual synthesis pathway for stilbene-triazole dyes.

Experimental Protocols

A significant research application of C.I. Direct Yellow 96 is as a fluorescent stain for fungal cell walls.[2][6][7] It serves as an excellent alternative to more traditional fungal stains like Calcofluor White M2R, offering the advantage of being less prone to rapid fading upon exposure to excitation light.[2][6][7] The dye binds to chitin and other β -glucans in the fungal cell wall, emitting a bright fluorescence, typically in the blue to green range, when excited with UV or violet light.[2]

Protocol 1: General Staining of Fungal and Oomycete Structures in Plant Roots

This protocol is adapted from a method for observing fungal structures within and on the surface of plant roots.

Materials:

- C.I. Direct Yellow 96 (Solophenyl Flavine 7GFE) powder
- Distilled water
- Microscope slides and coverslips
- Fluorescence microscope with appropriate filter sets (e.g., excitation around 405 nm, emission around 490 nm)
- Cleared plant root samples

Procedure:

- **Prepare Staining Solution:** Prepare a 0.1% (w/v) stock solution of Direct Yellow 96 in distilled water. For a working solution, this can be further diluted as needed (e.g., to 0.01%).
- **Staining:** Immerse the cleared root samples in the Direct Yellow 96 staining solution in a small petri dish or microfuge tube.

- Incubation: Incubate at room temperature for approximately 5-10 minutes.
- Washing: Transfer the stained roots to distilled water to wash off excess stain. Wash for 5-7 minutes, or until the free dye has been removed.
- Mounting: Place the stained root on a microscope slide with a drop of distilled water and apply a coverslip.
- Visualization: Observe under a fluorescence microscope. Fungal structures such as hyphae, spores, and septa will exhibit bright yellow-green fluorescence.

Protocol 2: Staining of Fungal Cell Walls in Seedlings with ClearSee

This protocol is designed for staining plant seedlings that have been optically cleared using ClearSee solution.

Materials:

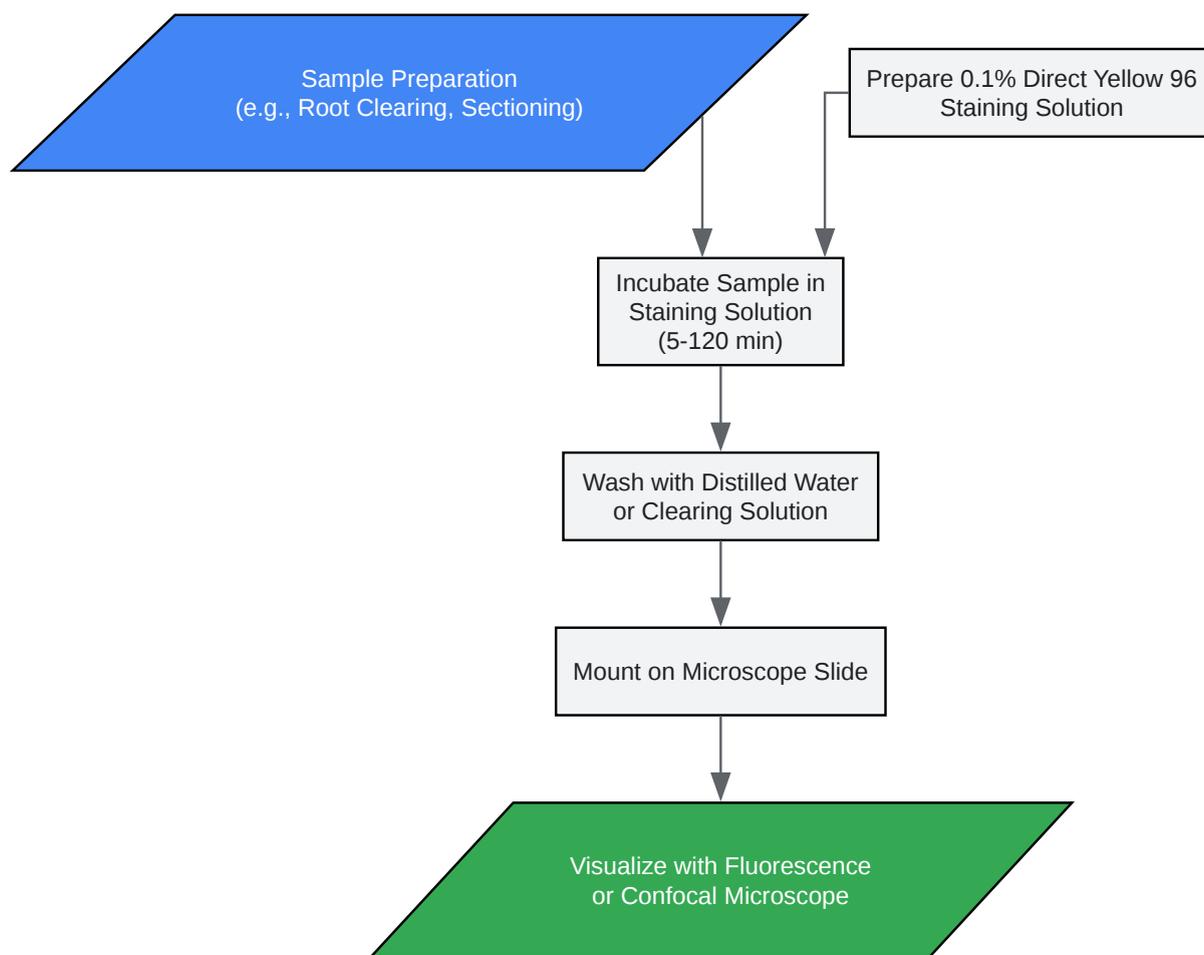
- C.I. Direct Yellow 96 powder
- ClearSee solution
- Cleared plant seedlings
- Confocal or fluorescence microscope

Procedure:

- Prepare Staining Solution: Prepare a 0.1% (w/v) solution of Direct Yellow 96 directly in the ClearSee solution.
- Staining: Transfer the cleared seedlings into the staining solution.
- Incubation: Stain for 1-2 hours at room temperature.
- Washing:

- Remove the staining solution and perform a quick rinse with fresh ClearSee solution.
- Wash the seedlings for at least 30 minutes in ClearSee with gentle agitation.
- Mounting: Mount the stained seedlings on a slide in a drop of ClearSee solution for imaging.
- Visualization: Image the sample using a confocal microscope. For Direct Yellow 96, use an excitation wavelength of 488 nm and detect the emission at approximately 519 nm.

The workflow for a typical fungal staining experiment is depicted below.



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Caption: General workflow for fungal cell wall staining.

Applications in Drug Development and Signaling Pathways

Currently, there is limited information available in the public domain regarding the direct use of C.I. Direct Yellow 96 as a therapeutic agent or as a probe in specific drug development signaling pathways. Its primary research application remains in the realm of high-fidelity visualization of fungal and plant cell structures. Further research may uncover novel applications for this fluorophore in cellular assays or as a molecular probe, but such uses are not yet established.

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References

- 1. Synthesis of cis-stilbene-based 1,2,4-triazole/1,3,4-oxadiazole conjugates as potential cytotoxic and tubulin polymerization inhibitors - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- 3. [worlddyevariety.com](https://www.worlddyevariety.com) [[worlddyevariety.com](https://www.worlddyevariety.com)]
- 4. Spectrum [Solophenyl flavine 7GFE 500] | AAT Bioquest [[aatbio.com](https://www.aatbio.com)]
- 5. [chembk.com](https://www.chembk.com) [[chembk.com](https://www.chembk.com)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. Two new fluorescent dyes applicable for visualization of fungal cell walls - PubMed [pubmed.ncbi.nlm.nih.gov]
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